

Validating Tolpyralate performance against glyphosate-resistant Palmer amaranth

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Compound of Interest

Compound Name: Tolpyralate

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Tolpyralate Shows Promise in Combating Glyphosate-Resistant Palmer Amaranth

A comprehensive analysis of **tolpyralate**'s performance against glyphosate-resistant Palmer amaranth reveals it as a viable alternative for managing this troublesome weed. While glyphosate's efficacy is significantly diminished due to widespread resistance, **tolpyralate**, a 4-hydroxyphenylpyruvate dioxygenase (HPPD) inhibitor, offers a different mode of action that effectively controls Palmer amaranth populations that have developed resistance to glyphosate.

Glyphosate resistance in Palmer amaranth is a significant challenge for modern agriculture, primarily attributed to the amplification of the 5-enolpyruvylshikimate-3-phosphate synthase (EPSPS) gene. This genetic adaptation allows the weed to overcome the inhibitory effects of glyphosate. In contrast, **tolpyralate** targets the HPPD enzyme, a key component in the carotenoid biosynthesis pathway. Inhibition of this enzyme leads to the bleaching of plant tissues and subsequent death, providing an effective control mechanism against glyphosate-resistant biotypes.

Recent field evaluations have demonstrated the high efficacy of **tolpyralate** against Palmer amaranth. In a 2025 study conducted in Tennessee, **tolpyralate** applied individually provided a high level of control, comparable to a tank mix of topramezone and glufosinate.^[1] This indicates its potential as a standalone post-emergence herbicide for managing glyphosate-resistant populations.

Comparative Performance Data

The following tables summarize the performance of **tolpyralate** against glyphosate-resistant Palmer amaranth based on available research. It is important to note that direct head-to-head comparative data from a single study was not available in the public domain at the time of this review. The data presented is a synthesis of findings from different studies to provide a comparative overview.

Table 1: Efficacy of **Tolpyralate** on Glyphosate-Resistant Palmer Amaranth

Herbicide	Application Rate	Weed Size	Control Efficacy (%)	Study Location
Tolpyralate	Not Specified	4-8 inches	>80	Tennessee ^[1]

Table 2: Performance of Other HPPD Inhibitors and Tank Mixes on Palmer Amaranth

Herbicide Treatment	Weed Size	Control Efficacy (%)	Study Location
Topramezone + Glufosinate	4-8 inches	>80	Tennessee ^[1]
Mesotrione	4-8 inches	<30 to >80 (variable)	Tennessee ^[1]
Tembotrione	4-8 inches	<30 to >80 (variable)	Tennessee ^[1]
Topramezone	4-8 inches	<30 to >80 (variable)	Tennessee ^[1]

Note: The control efficacy of mesotrione, tembotrione, and topramezone varied widely by population, suggesting potential for resistance development to these HPPD inhibitors as well. ^[1]

Experimental Protocols

The evaluation of herbicide efficacy on glyphosate-resistant Palmer amaranth typically involves both greenhouse and field trials. The following protocols are based on established methodologies for herbicide resistance testing.

Greenhouse Dose-Response Assay

Objective: To determine the level of resistance in Palmer amaranth populations to **tolpyralate** and glyphosate.

- **Plant Material:** Seeds from suspected glyphosate-resistant Palmer amaranth populations are collected and germinated in trays containing a commercial potting mix. Susceptible Palmer amaranth biotypes are included as controls.
- **Growth Conditions:** Seedlings are grown in a greenhouse under controlled temperature, humidity, and photoperiod (e.g., 16-hour day, 8-hour night).
- **Herbicide Application:** When seedlings reach a height of 8-10 cm, they are treated with a range of doses of **tolpyralate** and glyphosate. A non-treated control is included for each population. Applications are made using a cabinet sprayer calibrated to deliver a specific volume (e.g., 140 L/ha).
- **Data Collection:** Visual injury ratings (0-100%, where 0 is no injury and 100 is plant death) and above-ground biomass are recorded at 14 and 21 days after treatment (DAT).
- **Data Analysis:** The dose required to cause 50% injury (I50) or 50% reduction in biomass (GR50) is calculated for each herbicide and population using non-linear regression analysis. The resistance factor (RF) is determined by dividing the I50 or GR50 of the resistant population by that of the susceptible population.

Field Efficacy Trial

Objective: To evaluate the performance of **tolpyralate** and glyphosate for post-emergence control of glyphosate-resistant Palmer amaranth under field conditions.

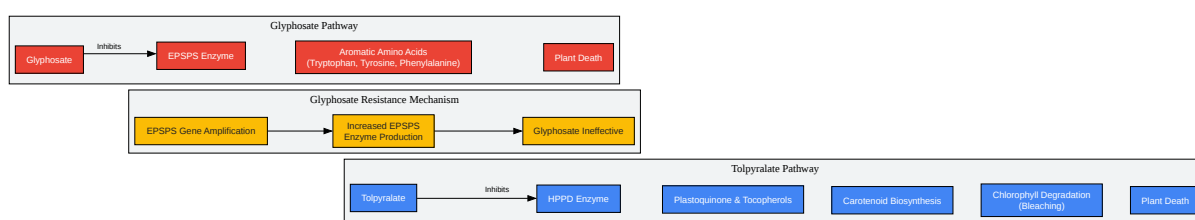
- **Site Selection:** Field sites with confirmed infestations of glyphosate-resistant Palmer amaranth are selected.
- **Experimental Design:** A randomized complete block design with multiple replications is typically used.
- **Treatments:** Treatments consist of various rates of **tolpyralate**, glyphosate, and standard herbicide programs. A non-treated weedy check and a weed-free check are included for

comparison.

- **Application:** Herbicides are applied post-emergence to actively growing Palmer amaranth at a specified height (e.g., 10-15 cm) using a backpack or tractor-mounted sprayer calibrated for uniform coverage.
- **Data Collection:** Weed control is visually assessed at regular intervals (e.g., 7, 14, 21, and 28 DAT) using a 0-100% scale. Weed density and biomass are determined from quadrats placed within each plot. Crop yield is also measured at the end of the season.
- **Data Analysis:** Data are subjected to analysis of variance (ANOVA), and treatment means are separated using an appropriate statistical test (e.g., Tukey's HSD).

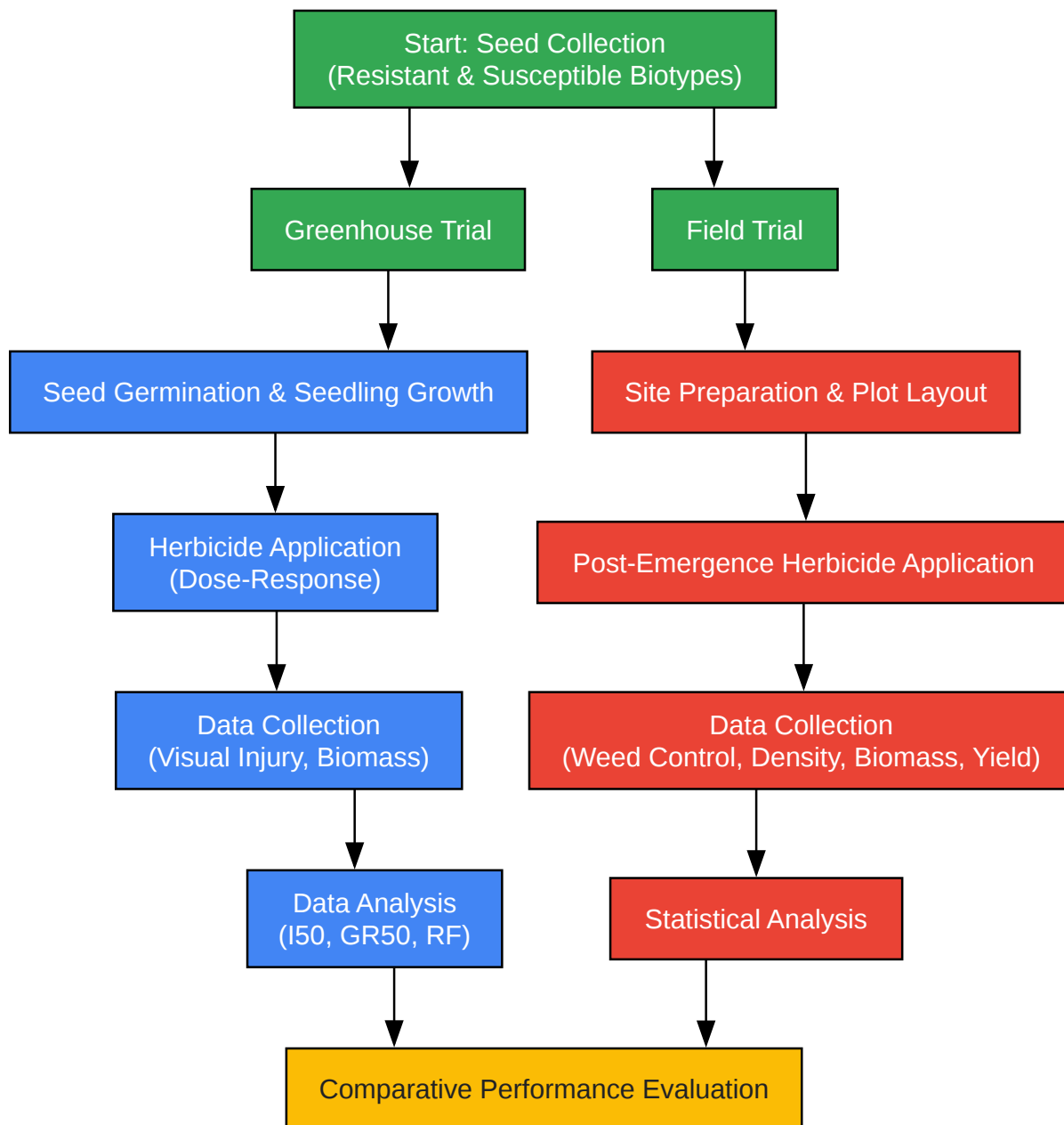
Signaling Pathways and Experimental Workflow

The distinct modes of action of glyphosate and **tolpyralate** are central to understanding their performance against resistant weeds.



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Caption: Modes of action for glyphosate and **tolpyralate**, and the glyphosate resistance mechanism in Palmer amaranth.



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Caption: General experimental workflow for evaluating herbicide efficacy.

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References

- 1. Bleacher Herbicides Under Pressure: The Emerging Risk of HPPD Resistance | UT Crops News [news.utcrops.com]
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